

physical and chemical properties of 2,3-Dibromohexane

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Compound of Interest

Compound Name: 2,3-Dibromohexane

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,3-Dibromohexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,3-dibromohexane**, tailored for professionals in research and development. The information is presented to facilitate easy access and comparison, with quantitative data summarized in tables and key processes visualized through diagrams.

Physical and Chemical Properties

2,3-Dibromohexane is a halogenated hydrocarbon with the chemical formula $C_6H_{12}Br_2$.^{[1][2]} It exists as a mixture of diastereomers. The physical properties of **2,3-dibromohexane** are crucial for its handling, storage, and application in various chemical syntheses.

Physical Properties

The key physical properties of **2,3-dibromohexane** are summarized in the table below. These properties are essential for designing experimental setups, purification procedures, and for ensuring safe laboratory practices.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ Br ₂	[1] [2] [3] [4]
Molecular Weight	243.97 g/mol	[1] [2] [3] [5]
Density	1.581 g/mL at 25 °C	[1] [4] [6] [7] [8]
Boiling Point	90 °C at 16 mmHg	[1] [4] [6] [7] [8]
Flash Point	113 °C	[1] [6] [8]
Refractive Index	n _{20/D} 1.503	[1] [4] [6] [7]
Solubility	Insoluble in water; soluble in nonpolar organic solvents like hexane and toluene. [9] [10]	

Chemical Properties

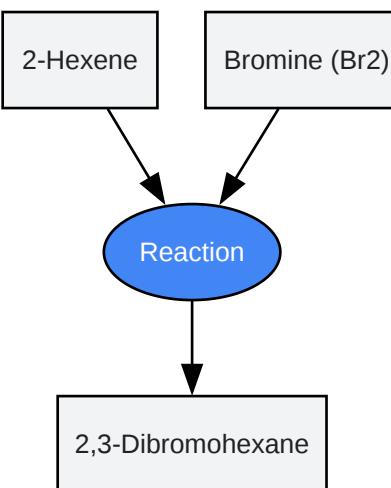
2,3-Dibromohexane exhibits reactivity typical of vicinal dihalides. Its chemical behavior is dominated by elimination and substitution reactions.

- Dehydrohalogenation: A primary reaction of **2,3-dibromohexane** is dehydrohalogenation when treated with a strong base, leading to the formation of bromohexenes and subsequently hexynes. The reaction pathway can be controlled by the choice of base and reaction conditions.
- Substitution Reactions: The bromine atoms can be displaced by nucleophiles, although this is often in competition with elimination reactions.
- Hydrolysis: Undergoes hydrolysis, which can be partial or complete, to yield corresponding alcohols and bromohydrins.[\[11\]](#)

Synthesis of 2,3-Dibromohexane

A common and efficient method for the synthesis of **2,3-dibromohexane** is the direct bromination of 2-hexene. This reaction proceeds via an electrophilic addition mechanism.

Synthesis of 2,3-Dibromohexane

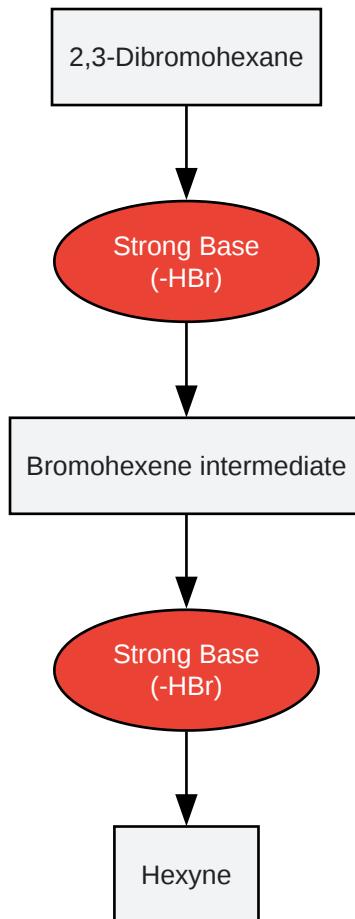
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Caption: Synthesis of **2,3-Dibromohexane** from 2-Hexene.

Key Chemical Reactions

The dehydrohalogenation of **2,3-dibromohexane** is a synthetically useful reaction for the preparation of alkynes. The reaction typically proceeds in a stepwise manner.

Dehydrohalogenation of 2,3-Dibromohexane

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Caption: Stepwise dehydrohalogenation of **2,3-Dibromohexane**.

Experimental Protocols

Synthesis of 2,3-Dibromohexane from 2-Hexene

This protocol is based on the electrophilic addition of bromine to an alkene.

Materials:

- 2-Hexene
- Bromine (Br_2)
- Hexadecane (or another inert solvent)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-hexene in hexadecane.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of bromine in hexadecane dropwise to the stirred solution of 2-hexene. The addition should be controlled to maintain the temperature and to observe the discharge of the bromine color.
- After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes at room temperature.^[6]
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **2,3-dibromohexane**.
- The crude product can be purified by vacuum distillation.

Characterization by ATR-FTIR Spectroscopy

This protocol outlines the general procedure for obtaining an infrared spectrum of a liquid sample like **2,3-dibromohexane**.

Instrumentation:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- Instrument Preparation: Ensure the FTIR spectrometer and ATR accessory are properly set up and have completed their diagnostic checks.
- Background Spectrum: Clean the ATR crystal with a suitable solvent (e.g., isopropanol) and acquire a background spectrum.
- Sample Application: Apply a small drop of **2,3-dibromohexane** directly onto the center of the ATR crystal.
- Sample Spectrum Acquisition: Collect the IR spectrum of the sample. The instrument software will automatically ratio the sample spectrum against the background spectrum.
- Data Analysis: Process the resulting spectrum (e.g., baseline correction) and identify the characteristic absorption bands. Expected characteristic peaks would include C-H stretching and C-Br stretching.[12]

Spectroscopic Data

While a specific experimental spectrum for **2,3-dibromohexane** is not readily available in public databases, its spectral characteristics can be inferred from similar structures.

- ^{13}C NMR: The presence of two bromine atoms will significantly shift the signals of the carbons they are attached to, typically in the range of 40-60 ppm.
- ^1H NMR: The protons on the carbons bearing the bromine atoms will appear as multiplets, with their chemical shifts influenced by the neighboring alkyl groups.
- IR Spectroscopy: The spectrum will be dominated by C-H stretching vibrations around 2850-3000 cm^{-1} and a strong C-Br stretching vibration in the fingerprint region, typically between 500 and 700 cm^{-1} .

Safety and Handling

2,3-Dibromohexane is expected to be a skin and eye irritant.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. Store in a cool, dry place away from incompatible materials.

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References

- 1. echemi.com [echemi.com]
- 2. Page loading... [guidechem.com]
- 3. 2,3-DIBROMOHEXANE synthesis - chemicalbook [chemicalbook.com]
- 4. 2,3-DIBROMOHEXANE | 6423-02-5 [chemicalbook.com]
- 5. 2,3-Dibromohexane | C6H12Br2 | CID 522124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,3-DIBROMOHEXANE | lookchem [lookchem.com]
- 7. 2,3-Dibromohexane | CAS#:6423-02-5 | Chemsoc [chemsoc.com]
- 8. 2,3-二溴己烷_密度_沸点_分子量_CAS号【6423-02-5】_化源网 [chemsoc.com]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. CAS 629-03-8: 1,6-Dibromohexane | CymitQuimica [cymitquimica.com]
- 11. Water is added to a sample of 2,3-dibromohexane. Some of the 2,3-dibromohe.. [askfilo.com]
- 12. benchchem.com [benchchem.com]
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